

# Lascufloxacin clinical cure rate NHCAP retrospective study

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## Compound Focus: Lascufloxacin Hydrochloride

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## Clinical Efficacy and Safety of Lascufloxacin for NHCAP

The table below summarizes the key outcomes from an open-label, single-arm study that investigated the use of oral Lascufloxacin (75 mg once daily for 7 days) in patients with mild-to-moderate NHCAP [1].

Outcome Measure	Result (at Test of Cure, 5-10 days after treatment)
Clinical Cure Rate	96.2% (100/104 patients)
95% Confidence Interval	90.44% - 98.94%
Early Clinical Efficacy (during treatment)	97.1% (101/104 patients)
Microbiological Eradication	Data specifically for NHCAP study not fully detailed
Common Adverse Event	Hepatic dysfunction
Drug-Related Adverse Events	10.0% of patients

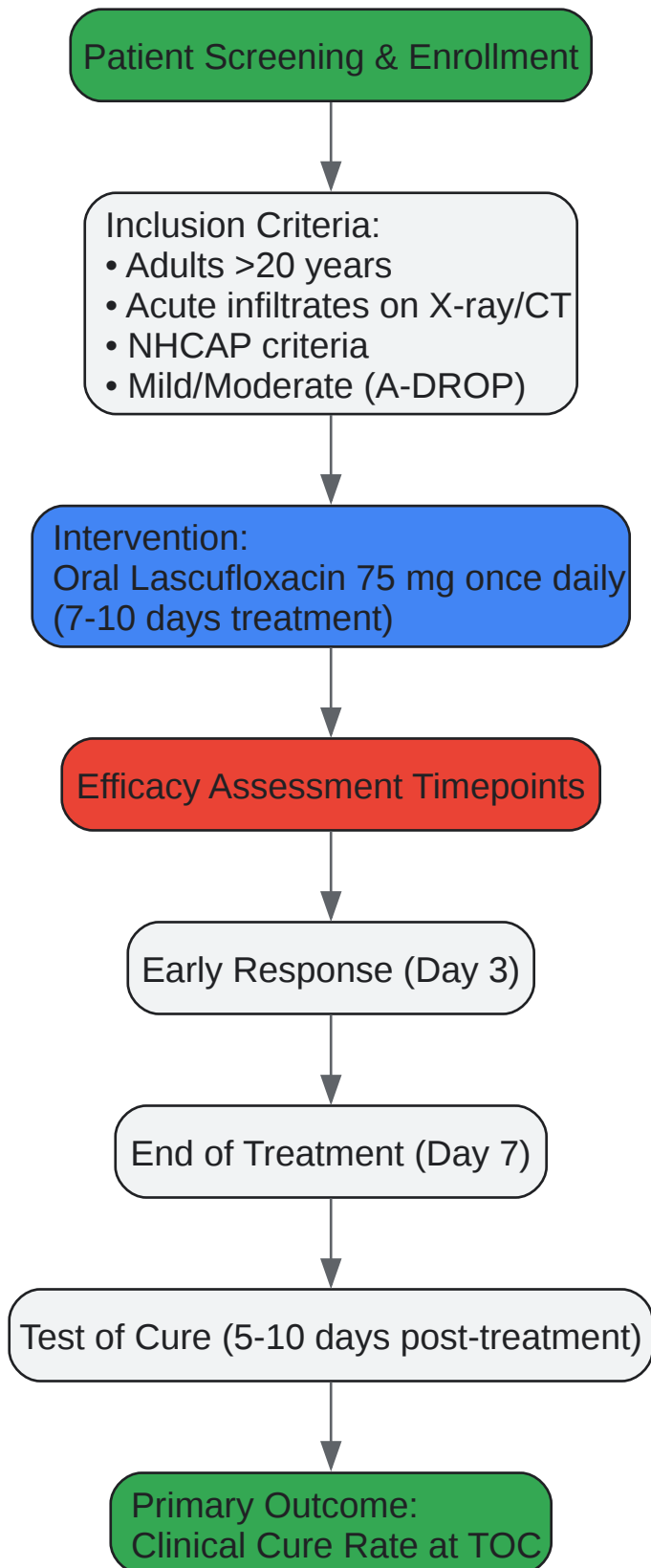
Outcome Measure	Result (at Test of Cure, 5-10 days after treatment)
Serious Adverse Events	No severe LSFY-induced events excluding worsening pneumonia

## Detailed Experimental Protocol

For researchers aiming to understand or compare the study design, here is a detailed methodology of the cited NHCAP trial [1].

- **Study Design:** Investigator-initiated, multicenter, open-label, single-arm, interventional clinical trial.
- **Objectives:** To confirm the clinical efficacy and safety profile of Lascufloxacin against NHCAP.
- **Patient Enrollment:** Participants were recruited from 24 affiliated hospitals.
- **Inclusion Criteria:**
  - Adults >20 years old with acute onset of obvious infiltrates on chest X-ray or CT within 48 hours of drug administration.
  - Presence of specific clinical symptoms (e.g., cough, purulent sputum, fever  $\geq 37^{\circ}\text{C}$ , abnormal auscultation) and laboratory findings (e.g., increased CRP, leukocytosis, hypoxemia).
  - Classified as mild or moderate severity by the **A-DROP scoring system**.
  - Met at least one criterion for NHCAP (e.g., residency in a long-term care facility, recent hospital discharge, elderly and requiring care, receiving regular outpatient infusion therapy).
- **Intervention:** Oral administration of 75 mg Lascufloxacin once daily for 7 consecutive days. Treatment could be extended to a maximum of 10 days if deemed necessary by the attending physician.
- **Efficacy Assessment:**
  - **Early Clinical Response:** Assessed on day 3 of administration.
  - **End of Treatment (EOT):** Assessed on day 7.
  - **Test of Cure (TOC):** Primary endpoint, assessed 5-10 days after the end of LSFY administration.
- **Outcome Definitions:**
  - **Clinical Cure:** Complete resolution or significant improvement of symptoms and signs of infection.
  - **Microbiological Eradication:** Absence of the original pathogen in cultures from the infection site after treatment.

This workflow summarizes the key stages of the clinical trial:



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## Mechanism of Action and Comparative Context

- **Dual-Targeting Mechanism:** Lascufloxacin is a novel 8-methoxy fluoroquinolone that potently inhibits both **DNA gyrase (GyrA)** and **topoisomerase IV (ParC)**. This dual targeting is a key differentiating feature, as it is anticipated to minimize the development of bacterial resistance compared to earlier quinolones that strongly inhibit only one of these enzymes [2] [1].
- **Spectrum of Activity:** Lascufloxacin demonstrates potent in vitro activity against a broad range of respiratory pathogens, including oral *Streptococcus* spp. and anaerobic bacteria, which are often implicated in aspiration pneumonia common in NHCAP patients [2].
- **Considerations for Future Comparisons:** When comparing Lascufloxacin to other alternatives like tigecycline, it is important to note that **high-dose tigecycline** (200 mg load, then 100 mg q12h) has shown better outcomes than the standard dose for severe infections in some meta-analyses, though these are based on observational data [3]. Direct head-to-head clinical trials between Lascufloxacin and other agents for NHCAP are not available in the current search results.

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## References

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